

An In-depth Technical Guide to the Physicochemical Characteristics of 2-Isoamyl-thiazole

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Compound of Interest

Compound Name: 2-(3-Methylbutyl)-1,3-thiazole

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Foreword

For researchers, scientists, and professionals in drug development and flavor chemistry, a comprehensive understanding of a molecule's physicochemical properties is paramount. This guide provides a detailed technical overview of 2-isoamyl-thiazole, a heterocyclic compound of interest for its aromatic and potential bioactive properties. In the absence of a complete experimental dataset for 2-isoamyl-thiazole, this document synthesizes available information on structurally related compounds, namely 2-isobutyl-thiazole and the parent thiazole ring, to provide expert estimations and a foundational understanding. This approach, rooted in established chemical principles, offers a robust framework for handling, analyzing, and further investigating this compound.

Molecular Structure and Identification

2-Isoamyl-thiazole, systematically named 2-(3-methylbutyl)thiazole, is a derivative of thiazole, a five-membered aromatic ring containing sulfur and nitrogen atoms at positions 1 and 3, respectively. The isoamyl group, a five-carbon branched alkyl chain, is attached at the 2-position of the thiazole ring.

Molecular Formula: $C_8H_{13}NS$

Molecular Weight: 155.26 g/mol

Chemical Structure:

Caption: Chemical structure of 2-isoamyl-thiazole.

Physicochemical Properties

The physicochemical properties of 2-isoamyl-thiazole are crucial for its application, handling, and analysis. While specific experimental data for this compound is limited, the following table provides a combination of data for the closely related 2-isobutyl-thiazole, the parent thiazole, and estimated values for 2-isoamyl-thiazole.

Property	2-Isobutyl-thiazole	Thiazole	2-Isoamyl-thiazole (Estimated)	Source
Molecular Formula	C ₇ H ₁₁ NS	C ₃ H ₃ NS	C ₈ H ₁₃ NS	[1][2]
Molecular Weight	141.24 g/mol	85.13 g/mol	155.26 g/mol	[1][2]
Appearance	Colorless liquid	Colorless to pale yellow liquid	Colorless to pale yellow liquid	[2][3]
Odor	Green, tomato leaf-like	Pyridine-like, nutty, meaty	Green, slightly fatty, nutty	[3]
Boiling Point	180 °C	117-118 °C	~195-205 °C	[3]
Density	0.995 g/mL at 25 °C	1.2 g/mL at 25 °C	~0.98 g/mL at 25 °C	[3]
Solubility in Water	Slightly soluble	Slightly soluble	Slightly soluble	[2]
Solubility in Organic Solvents	Soluble in ethanol and fats	Soluble in alcohol and ether	Soluble in ethanol and other organic solvents	[2]
LogP (Octanol/Water Partition Coefficient)	2.342 (Calculated)	0.44	~2.8 (Calculated)	[4]

Expertise & Experience Insights: The boiling point and density of 2-isoamyl-thiazole are estimated to be slightly higher and lower, respectively, than its isobutyl analogue due to the increased molecular weight and alkyl chain length of the isoamyl group. The LogP value is also expected to be higher, indicating greater lipophilicity.

Synthesis of 2-Isoamyl-thiazole

The Hantzsch thiazole synthesis is a widely employed and versatile method for the preparation of thiazole derivatives.[5] This reaction involves the condensation of an α -haloketone with a thioamide. For the synthesis of 2-isoamyl-thiazole, isovaleramide would be the thioamide of choice, reacting with a suitable α -halocarbonyl compound.



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Caption: Generalized workflow for the Hantzsch synthesis of 2-alkylthiazoles.

Experimental Protocol: Hantzsch Thiazole Synthesis (General Procedure)

This protocol is a general guideline and may require optimization for the specific synthesis of 2-isoamyl-thiazole.

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve the thioamide (e.g., isovaleramide, 1 equivalent) in a suitable solvent such as ethanol.
- **Addition of α -Haloketone:** To the stirred solution, add the α -haloketone (1 equivalent) dropwise at room temperature.
- **Reaction:** Heat the reaction mixture to reflux and monitor the progress of the reaction using Thin Layer Chromatography (TLC).[6]
- **Work-up:** Upon completion, cool the reaction mixture to room temperature. Neutralize the mixture with a weak base (e.g., sodium bicarbonate solution).
- **Isolation:** The product may precipitate out of the solution and can be collected by filtration. Alternatively, the product can be extracted with an organic solvent (e.g., ethyl acetate), and the organic layer is then washed with brine, dried over anhydrous sodium sulfate, and concentrated under reduced pressure.
- **Purification:** The crude product can be purified by column chromatography or distillation.

Analytical Characterization

The identity and purity of synthesized 2-isoamyl-thiazole can be confirmed using various analytical techniques.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful tool for separating and identifying volatile compounds like 2-isoamyl-thiazole.

Experimental Protocol: GC-MS Analysis

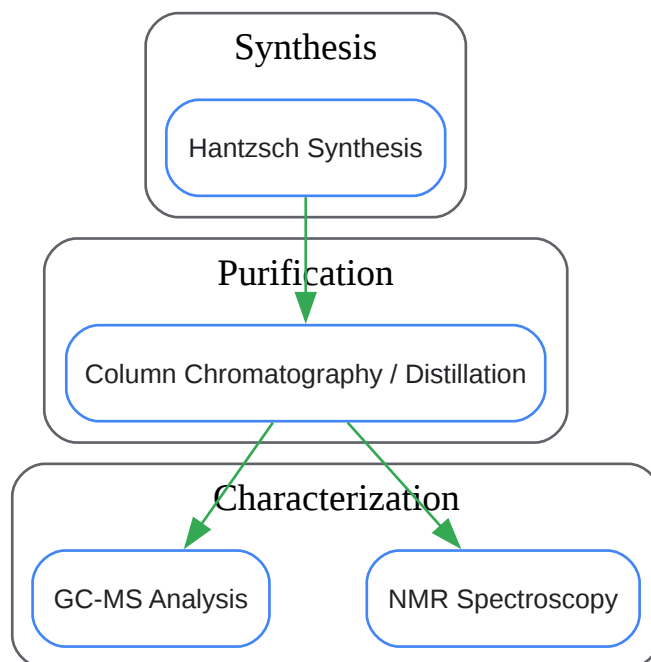
- **Sample Preparation:** Prepare a dilute solution of the sample in a suitable volatile solvent (e.g., dichloromethane or hexane).
- **GC Conditions:**
 - **Column:** A non-polar or medium-polarity capillary column (e.g., DB-5ms, HP-5ms).
 - **Injector Temperature:** 250 °C.
 - **Oven Program:** Start at a low temperature (e.g., 50 °C), hold for a few minutes, then ramp up to a higher temperature (e.g., 250 °C) at a controlled rate (e.g., 10 °C/min).
 - **Carrier Gas:** Helium at a constant flow rate.
- **MS Conditions:**
 - **Ionization Mode:** Electron Ionization (EI) at 70 eV.
 - **Mass Range:** Scan from a low m/z (e.g., 40) to a higher m/z (e.g., 300).
- **Data Analysis:** The retention time from the gas chromatogram and the mass spectrum fragmentation pattern are used to identify the compound. The fragmentation pattern is expected to show a molecular ion peak (M^+) at m/z 155 and characteristic fragments corresponding to the loss of alkyl groups from the isoamyl side chain.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the molecular structure.[7]

Experimental Protocol: NMR Analysis

- **Sample Preparation:** Dissolve a few milligrams of the purified compound in a deuterated solvent (e.g., CDCl_3) in an NMR tube.
- **^1H NMR:** The proton NMR spectrum is expected to show signals corresponding to the protons on the thiazole ring (typically in the aromatic region, δ 7-9 ppm) and the protons of the isoamyl group (in the aliphatic region, δ 0.9-3.0 ppm).
- **^{13}C NMR:** The carbon NMR spectrum will show distinct signals for each carbon atom in the molecule, with the thiazole ring carbons appearing at lower field (higher ppm) than the isoamyl group carbons.



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Caption: A typical workflow for the synthesis and characterization of 2-alkylthiazoles.

Safety and Handling

While a specific safety data sheet for 2-isoamyl-thiazole is not readily available, the safety precautions for the structurally similar 2-isobutyl-thiazole and the parent thiazole should be followed.

- General Handling: Handle in a well-ventilated area, preferably in a fume hood. Avoid contact with skin, eyes, and clothing.[8]
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, safety glasses with side shields, and a lab coat.[9]
- Fire Safety: Thiazole and its derivatives are often flammable. Keep away from heat, sparks, and open flames.[8]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[8]
- Toxicity: Thiazole is harmful if swallowed and can cause skin and eye irritation.[10] Similar hazards should be assumed for 2-isoamyl-thiazole until specific toxicological data is available.

Conclusion

2-Isoamyl-thiazole is a molecule with significant potential, particularly in the fields of flavor and fragrance chemistry. While a complete experimental profile of its physicochemical properties is yet to be established, this guide provides a robust foundation for its study. By leveraging data from analogous compounds and established chemical principles, researchers and professionals can confidently approach the synthesis, analysis, and application of this intriguing thiazole derivative. Further experimental investigation is encouraged to fully elucidate the properties of 2-isoamyl-thiazole and unlock its full potential.

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